

AF 430 amine chemical structure and properties

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Compound of Interest

Compound Name: AF 430 amine

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An In-depth Technical Guide to AF 430 Amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **AF 430 amine**, a fluorescent dye used in biological research.

Core Chemical Structure and Properties

AF 430 amine is a fluorescent dye characterized by a terminal amino group.[1] This amine group allows for its conjugation with electrophiles, such as molecules containing carboxyl groups.[1] The dye is soluble in water, DMSO, and DMF.[2][3]

The IUPAC name for **AF 430 amine** is (9-(6-((6-ammoniohexyl)amino)-6-oxohexyl)-8,8-dimethyl-2-oxo-4-(trifluoromethyl)-8,9-dihydro-2H-pyrano[3,2-g]quinolin-6-yl)methanesulfonate. [2] Its molecular formula is C28H38N3F3O6S, and it has a molecular weight of 601.68 g/mol . [2][3]

Below is a table summarizing the key chemical and spectral properties of AF 430 amine.



Property	Value	Reference
Molecular Formula	C28H38N3F3O6S	[2][3]
Molecular Weight	601.68 g/mol	[2][3]
Appearance	Yellow solid	[2][3]
Solubility	Water, DMSO, DMF	[2][3]
Excitation Maximum	430 nm	[2][3]
Emission Maximum	542 nm	[2][3]
Molar Extinction Coefficient (ε)	15,955 L·mol ⁻¹ ·cm ⁻¹	[2]
Fluorescence Quantum Yield	0.23	[2][3]
CF260	0.06	[2][3]
CF280	0.06	[2][3]
Storage Conditions	-20°C in the dark for 24 months	[2][3]

Applications in Bioconjugation

The primary application of **AF 430 amine** is in the fluorescent labeling of biomolecules. The terminal amine group can be covalently linked to molecules containing carboxyl groups through a condensation reaction.[1][4][5] This makes it a valuable tool for labeling proteins, peptides, and amine-modified oligonucleotides.[1]

An amine-reactive derivative, AF 430 NHS ester, is also available for efficient conjugation to primary and secondary amine groups.[6] This is a common method for preparing fluorescently-labeled antibody conjugates.[7]

Experimental Protocols

This protocol provides a general procedure for labeling proteins with an amine-reactive dye, such as AF 430 NHS ester. The protocol may need to be optimized for specific proteins and applications.



Materials:

- Protein solution (2.5 mg/mL in 0.1 M sodium bicarbonate buffer, pH ~8.3)[7]
- Amine-reactive dye (e.g., AF 430 NHS ester)
- Anhydrous dimethylsulfoxide (DMSO) or dimethylformamide (DMF)[8]
- Size-exclusion chromatography column (e.g., G-25)[9]
- Phosphate-buffered saline (PBS)

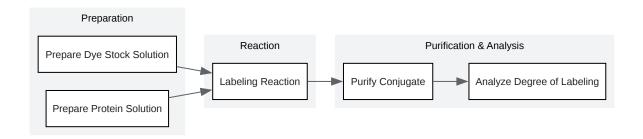
Procedure:

- Prepare Protein Solution: Dissolve the protein in 0.1 M sodium bicarbonate buffer (pH ~8.3)
 to a concentration of 2.5 mg/mL.[7]
- Prepare Dye Stock Solution: Allow the vial of the amine-reactive dye to warm to room temperature. Dissolve the dye in DMSO or DMF to a concentration of 1-10 mg/mL.[8]
- Labeling Reaction: While gently vortexing the protein solution, slowly add the dye stock solution. A molar excess of the dye to the protein is typically used.[8] Incubate the reaction for 1 hour at room temperature, protected from light.[8]
- Purification: Separate the labeled protein from the free dye using a size-exclusion chromatography column equilibrated with PBS. The first colored band to elute will be the fluorescently labeled protein.[7]
- Determine Degree of Labeling (DOL): The DOL can be determined by measuring the absorbance of the labeled protein at 280 nm and the absorbance maximum of the dye.[9]

Visualizations

The following diagram illustrates the general workflow for labeling a protein with an aminereactive fluorescent dye.

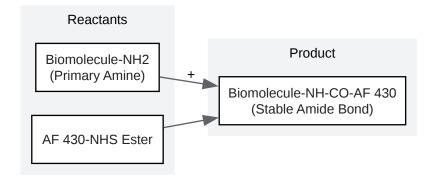




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Caption: General workflow for protein labeling.

The diagram below depicts the chemical reaction between a primary amine on a biomolecule and an NHS ester-functionalized fluorescent dye.



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Caption: Amine-reactive labeling reaction.

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